Synthesis of 8-Benzyloxy-2-oxo-1H-quinoline: An In-Depth Experimental Guide

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Compound of Interest

Compound Name:	*8-Benzyloxy-2-oxo-1H-quinoline*
CAS No.:	*63404-84-2*
Cat. No.:	*B1599988*

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This comprehensive guide provides a detailed experimental protocol for the synthesis of **8-benzyloxy-2-oxo-1H-quinoline**, a valuable intermediate in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of organic synthesis and drug discovery. The protocol herein is presented with a focus on the underlying chemical principles, ensuring both reproducibility and a thorough understanding of the synthetic strategy.

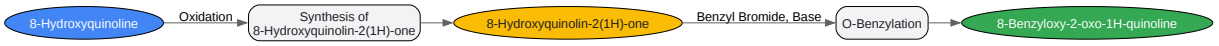
Introduction

The quinolin-2(1H)-one scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds.[1] The introduction of a benzyloxy group at the 8-position can significantly modulate the pharmacological properties of these molecules, enhancing their interaction with biological targets.[2][3] This guide details a reliable two-step synthesis of **8-benzyloxy-2-oxo-1H-quinoline**, commencing with the synthesis of the precursor 8-hydroxyquinolin-2(1H)-one, followed by its O-benzylation.

Synthetic Strategy Overview

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The synthesis is approached in two primary stages, as illustrated in the workflow diagram below. The initial step involves the synthesis of 8-hydroxyquinolin-2(1H)-one from 8-hydroxyquinoline. The subsequent and final step is the selective O-benzylation of the 8-hydroxyl group to yield the target compound.



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Caption: High-level overview of the synthetic workflow.

PART 1: Synthesis of 8-Hydroxyquinolin-2(1H)-one

The precursor, 8-hydroxyquinolin-2(1H)-one, can be synthesized from the commercially available 8-hydroxyquinoline. Several synthetic methods exist for this transformation. One common approach involves the oxidation of 8-hydroxyquinoline.

Materials and Reagents

Reagent/Material	Grade	Supplier
8-Hydroxyquinoline	Reagent Grade, ≥98%	Sigma-Aldrich
Acetic Anhydride	ACS Reagent, ≥98%	Fisher Scientific
Sodium Hydroxide	Pellets, ACS Grade	VWR Chemicals
Deionized Water	Millipore	
Ethanol	200 Proof, ACS Grade	Decon Labs

Experimental Protocol

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 8-hydroxyquinoline (10.0 g, 68.9 mmol).
- Reaction: To the flask, add acetic anhydride (60 mL). The mixture is then heated to reflux for 3 hours.

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- Work-up: After cooling the reaction mixture to room temperature, carefully add a 5 M aqueous solution of sodium hydroxide until the pH of the mixture reaches 8. This will cause the product to precipitate.

- Purification: The precipitate, 2-oxo-1,2-dihydroquinolin-8-yl acetate, is collected by filtration. This intermediate is then hydrolyzed by refluxing in a 10% sodium hydroxide solution for 1 hour. After cooling, the solution is acidified with concentrated HCl to a pH of approximately 7, leading to the precipitation of 8-hydroxyquinolin-2(1H)-one. The solid is collected by filtration, washed with cold water, and dried under vacuum.

PART 2: Synthesis of 8-Benzyloxy-2-oxo-1H-quinoline

The final step is the O-benzylation of 8-hydroxyquinolin-2(1H)-one. The quinolin-2(1H)-one system is an ambident nucleophile, meaning alkylation can occur at either the nitrogen (N-alkylation) or the oxygen (O-alkylation). To selectively achieve O-benzylation, the choice of base and solvent is critical. The use of a carbonate base in a polar aprotic solvent generally favors O-alkylation.[1]

Materials and Reagents

Reagent/Material	Grade	Supplier
8-Hydroxyquinolin-2(1H)-one	Synthesized in Part 1	
Benzyl Bromide	98%	Acros Organics
Potassium Carbonate (K_2CO_3)	Anhydrous, ≥99%	J.T. Baker
N,N-Dimethylformamide (DMF)	Anhydrous, 99.8%	Sigma-Aldrich
Ethyl Acetate	ACS Grade	Fisher Scientific
Hexanes	ACS Grade	VWR Chemicals
Brine (Saturated NaCl solution)		
Magnesium Sulfate ($MgSO_4$)	Anhydrous	EMD Millipore

Reaction Scheme

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Caption: O-benzylation of 8-hydroxyquinolin-2(1H)-one.

Experimental Protocol

- Reaction Setup: To a 100 mL round-bottom flask containing a magnetic stir bar, add 8-hydroxyquinolin-2(1H)-one (5.0 g, 31.0 mmol), potassium carbonate (8.57 g, 62.0 mmol), and anhydrous N,N-dimethylformamide (50 mL).
- Addition of Alkylating Agent: Stir the suspension at room temperature for 15 minutes. Then, add benzyl bromide (4.4 mL, 37.2 mmol) dropwise to the mixture.
- Reaction Conditions: Heat the reaction mixture to 80-90 °C and maintain this temperature for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into 200 mL of ice-cold water. A precipitate will form.
- Extraction: The aqueous mixture is then extracted with ethyl acetate (3 x 100 mL). The combined organic layers are washed with water (2 x 100 mL) and brine (1 x 100 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by recrystallization from an appropriate solvent system, such as ethanol or an ethyl acetate/hexanes mixture, to yield **8-benzyloxy-2-oxo-1H-quinoline** as a solid.

Characterization Data (Expected)

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Compound	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)	^{1}H NMR ($CDCl_3$, δ ppm)
8-Benzyloxy-2-oxo-1H-quinoline	$C_{16}H_{13}NO_2$	251.28	Off-white solid	195-198	~10.5 (br s, 1H, NH), 7.8-7.2 (m, 8H, Ar-H), 7.0-6.8 (m, 2H, Ar-H), 6.5 (d, 1H, J=9.5 Hz, C3-H), 5.2 (s, 2H, OCH_2Ph)

Safety Precautions

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Benzyl bromide is a lachrymator and is corrosive. Handle with extreme care.
- Acetic anhydride is corrosive and has a strong odor.
- Concentrated acids and bases are highly corrosive. Handle with care.

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